

# A Technical Guide to the Physical Properties of Calcium Iodate Monohydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calcium iodate

Cat. No.: B1581256

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **calcium iodate** monohydrate ( $\text{Ca}(\text{IO}_3)_2 \cdot \text{H}_2\text{O}$ ). The information is curated for researchers, scientists, and professionals in drug development who require precise data for formulation, characterization, and quality control. This document presents quantitative data in structured tables, details experimental protocols for property determination, and includes visualizations of experimental workflows.

## Core Physical and Chemical Properties

**Calcium iodate** monohydrate is an inorganic compound that presents as a white, crystalline solid. It is a stable source of iodine and is utilized in various applications, including as a dietary supplement and in pharmaceutical preparations.

Property	Value	References
Chemical Formula	$\text{Ca}(\text{IO}_3)_2 \cdot \text{H}_2\text{O}$	[1]
Molar Mass	407.90 g/mol	[2][3]
Appearance	White to off-white crystalline powder	[1][3]
Density	4.519 g/cm <sup>3</sup>	[2]
Melting Point	540 °C (decomposes)	[2][4]
Crystal Structure	Cubic	[2][4]

## Solubility Profile

The solubility of **calcium iodate** monohydrate is a critical parameter for its application in various fields. It is slightly soluble in water, with its solubility increasing with temperature.

Solvent	Solubility ( g/100 mL)	Temperature (°C)	References
Water	~0.24	20	
Water	0.5 - 0.6	20	[3]
Water	0.67	90	[4]
Ethanol	Insoluble	-	
Nitric Acid	Soluble	-	[5]

## Experimental Protocols

This section details the methodologies for determining the key physical properties of **calcium iodate** monohydrate.

### Determination of Aqueous Solubility by Redox Titration

This method determines the concentration of iodate ions in a saturated solution, from which the solubility can be calculated.

Materials:

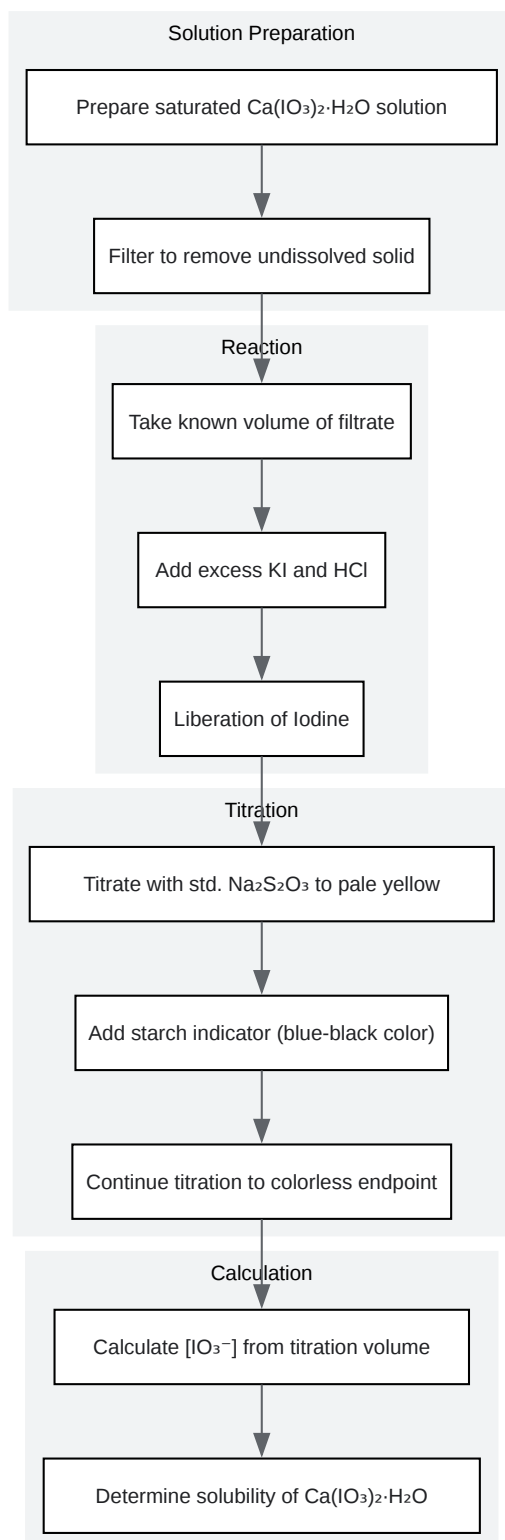
- **Calcium iodate** monohydrate
- Deionized water
- Potassium iodide (KI)
- Standardized sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution
- Hydrochloric acid (HCl)
- Starch indicator solution
- Filtration apparatus

Procedure:

- Prepare a saturated solution of **calcium iodate** monohydrate by adding an excess of the salt to deionized water and stirring for an extended period to ensure equilibrium.
- Filter the saturated solution to remove any undissolved solid.
- Accurately measure a known volume of the clear filtrate into a flask.
- Add an excess of potassium iodide (KI) and acidify the solution with hydrochloric acid. The iodate ions will react with the iodide ions in the acidic medium to produce iodine.
- Titrate the liberated iodine with a standardized solution of sodium thiosulfate until the solution turns a pale yellow color.
- Add a few drops of starch indicator solution, which will turn the solution a deep blue-black color.

- Continue the titration with sodium thiosulfate until the blue color disappears, indicating the endpoint.
- The concentration of iodate ions, and subsequently the solubility of **calcium iodate** monohydrate, can be calculated from the volume of sodium thiosulfate solution used.

## Workflow for Solubility Determination by Redox Titration

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## Workflow for Solubility Determination

## Melting Point Determination by Capillary Method

This protocol describes a standard method for determining the melting point of a solid crystalline substance.

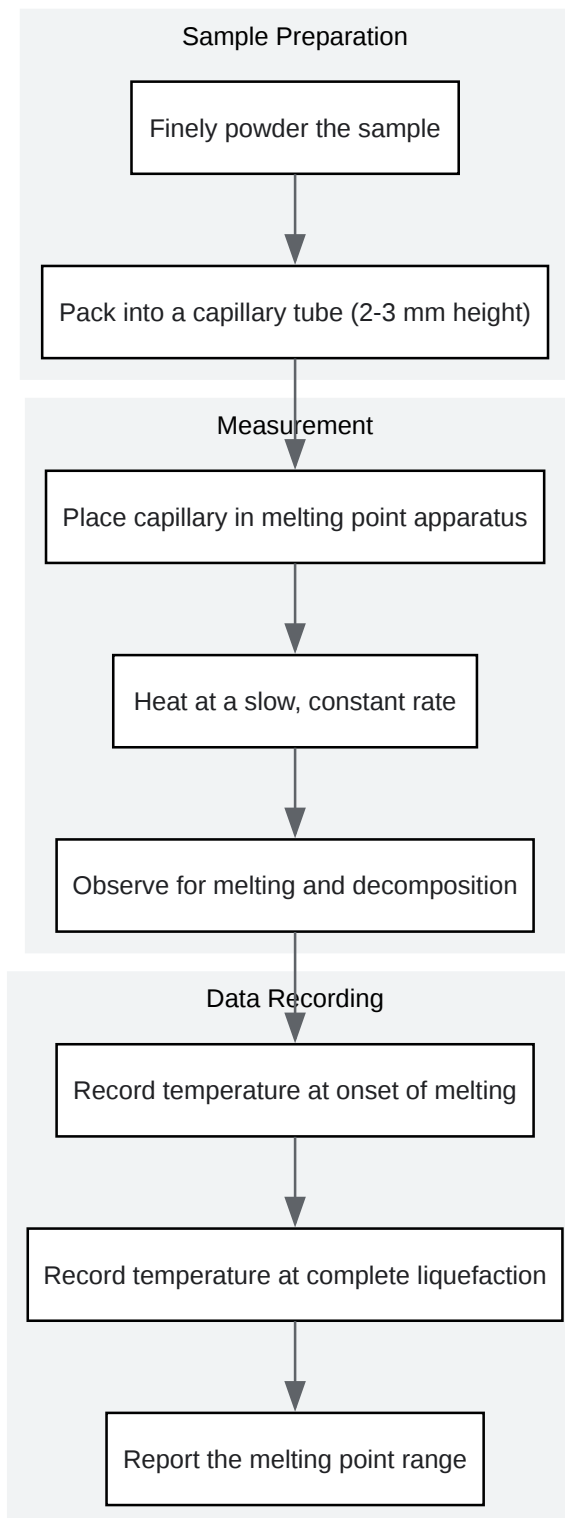
Materials:

- **Calcium iodate** monohydrate, finely powdered
- Capillary tubes (sealed at one end)
- Melting point apparatus or Thiele tube with a suitable heating fluid (e.g., mineral oil)
- Thermometer

Procedure:

- Pack a small amount of the finely powdered **calcium iodate** monohydrate into the sealed end of a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus or attach it to the thermometer and immerse it in the heating bath of a Thiele tube.
- Heat the apparatus at a steady and slow rate.
- Observe the sample closely. Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.
- Note that for **calcium iodate** monohydrate, decomposition occurs at its melting point.

## Workflow for Melting Point Determination

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## Workflow for Melting Point Determination

## Crystal Structure Determination by Single-Crystal X-ray Diffraction

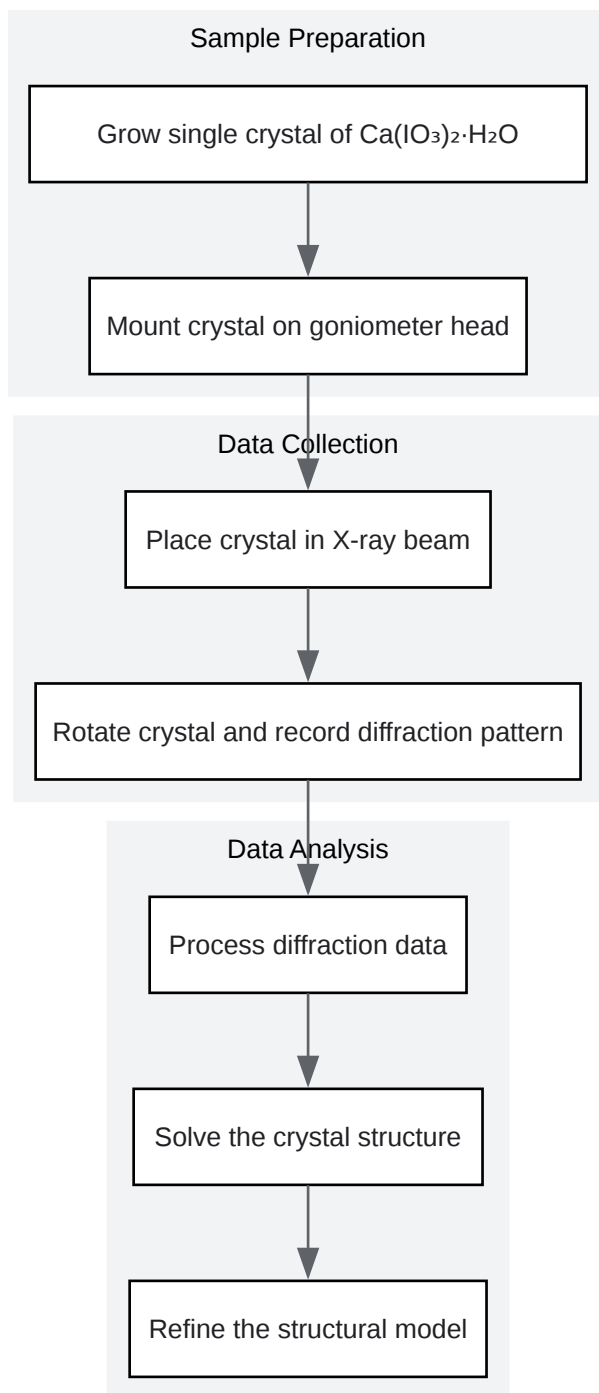
This technique provides detailed information about the atomic and molecular structure of a crystal.

### Procedure Outline:

- **Crystal Growth:** Grow a single crystal of **calcium iodate** monohydrate of suitable size and quality (typically >0.1 mm in all dimensions) from an aqueous solution.
- **Crystal Mounting:** Mount the selected crystal on a goniometer head.
- **Data Collection:** Place the crystal in an intense, monochromatic X-ray beam. The crystal is rotated, and the diffraction pattern (reflections) is recorded by a detector.
- **Data Processing:** The intensities and positions of the diffracted beams are measured and processed to generate a set of structure factors.
- **Structure Solution and Refinement:** The electron density map of the crystal is calculated from the structure factors, revealing the positions of the atoms. This model is then refined to best fit the experimental data.



## Workflow for Crystal Structure Determination

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## Workflow for Crystal Structure Determination

## Thermal Decomposition Analysis by Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This is particularly useful for studying the dehydration and decomposition of hydrates.

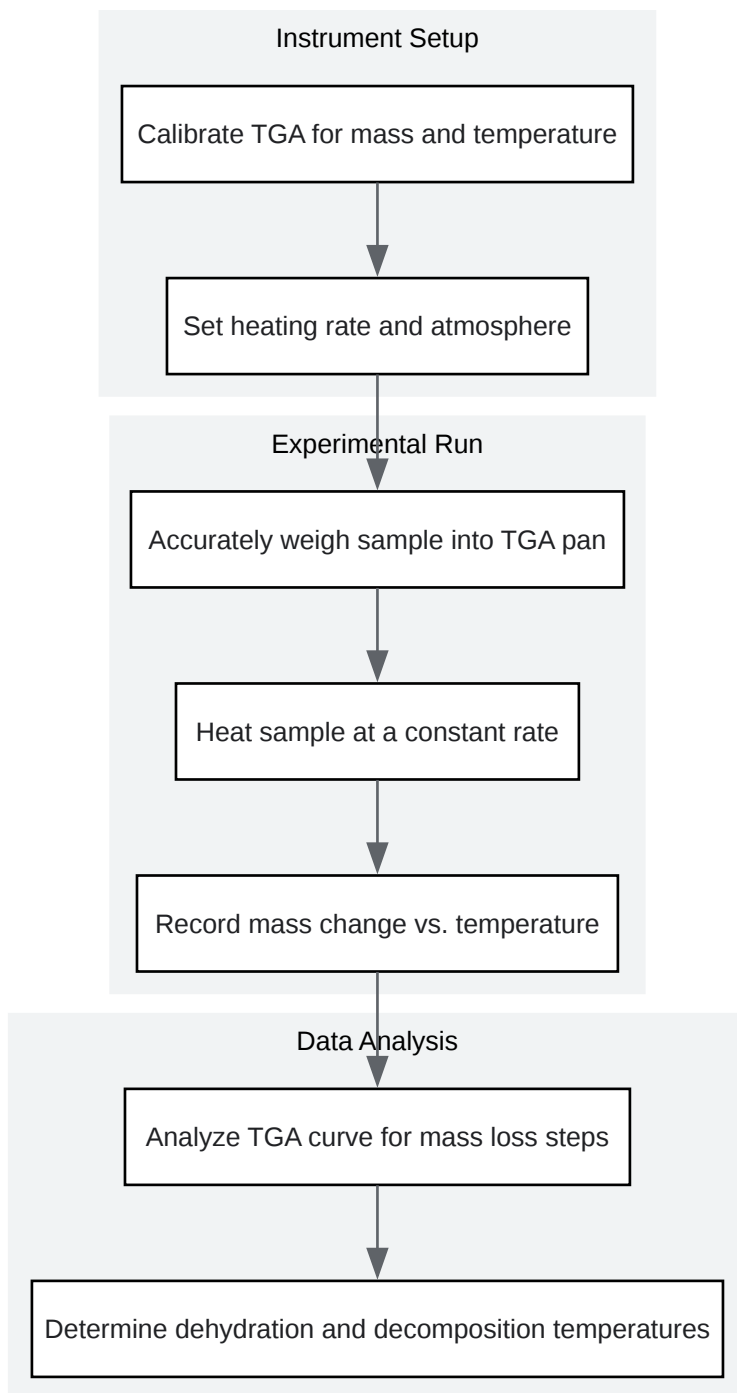
Instrumentation:

- Thermogravimetric Analyzer (TGA) equipped with a microbalance and a furnace.

Procedure:

- Calibrate the TGA instrument for mass and temperature.
- Place a small, accurately weighed sample (typically 5-10 mg) of **calcium iodate monohydrate** into the TGA sample pan.
- Heat the sample from ambient temperature to a temperature above its decomposition point (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min) in a controlled atmosphere (e.g., nitrogen).
- Record the mass of the sample as a function of temperature.
- The resulting TGA curve will show a mass loss corresponding to the loss of the water molecule, followed by the decomposition of the anhydrous **calcium iodate**.

## Workflow for Thermal Decomposition Analysis

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## Workflow for Thermal Decomposition Analysis

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## References

- 1. Thermogravimetric Analysis Testing | ioKinetic [iokinetic.com]
- 2. researchgate.net [researchgate.net]
- 3. wmtr.com [wmtr.com]
- 4. researchgate.net [researchgate.net]
- 5. matestlabs.com [matestlabs.com]
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Address: 3281 E Guasti Rd

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